

RUSKI-201 dihydrochloride specificity validation

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Compound Focus: Ruski-201

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Comparative Analysis of HHAT Inhibitors

The table below summarizes the key characteristics of three prominent HHAT inhibitors for which data was available.

Inhibitor Name	Target & Specificity	Potency (IC ₅₀ / K _i)	Mechanism of Action	Key Experimental Evidence
RUSKI-201 dihydrochloride	Potent and specific Hedgehog acyltransferase (Hhat) inhibitor [1] [2].	IC ₅₀ = 0.20 μM for human HHAT [1] [2].	Blocks Hh signaling from Shh overexpressing cells and inhibits Hh palmitoylation [1] [2].	Inhibition of enzyme-mediated Sonic Hedgehog palmitoylation measured by click-ELISA in HEK293 cells expressing human HHAT [2].
IMP-1575	Most potent HHAT inhibitor; donor substrate Pal-CoA-competitive [3].	IC ₅₀ = 0.75 μM (Acyl-cLIP assay); K _i = 38 nM [3].	Competes with the Pal-CoA substrate, preventing HHAT from palmitoylating Hh proteins [3].	Potency determined by Acyl-cLIP assay ; significantly higher potency than RUSKI-201 [3].

Inhibitor Name	Target & Specificity	Potency (IC ₅₀ / K _i)	Mechanism of Action	Key Experimental Evidence
RU-SKI 43 (hydrochloride)	Potent and selective Hedgehog acyltransferase (Hhat) inhibitor [1].	IC ₅₀ = 850 nM [1].	Reduces Gli-1 activation through Smoothed-independent non-canonical signaling and decreases Akt and mTOR pathway activity [1].	Has anti-cancer activity, as noted in the product description [1].

Experimental Validation of **RUSKI-201 Dihydrochloride**

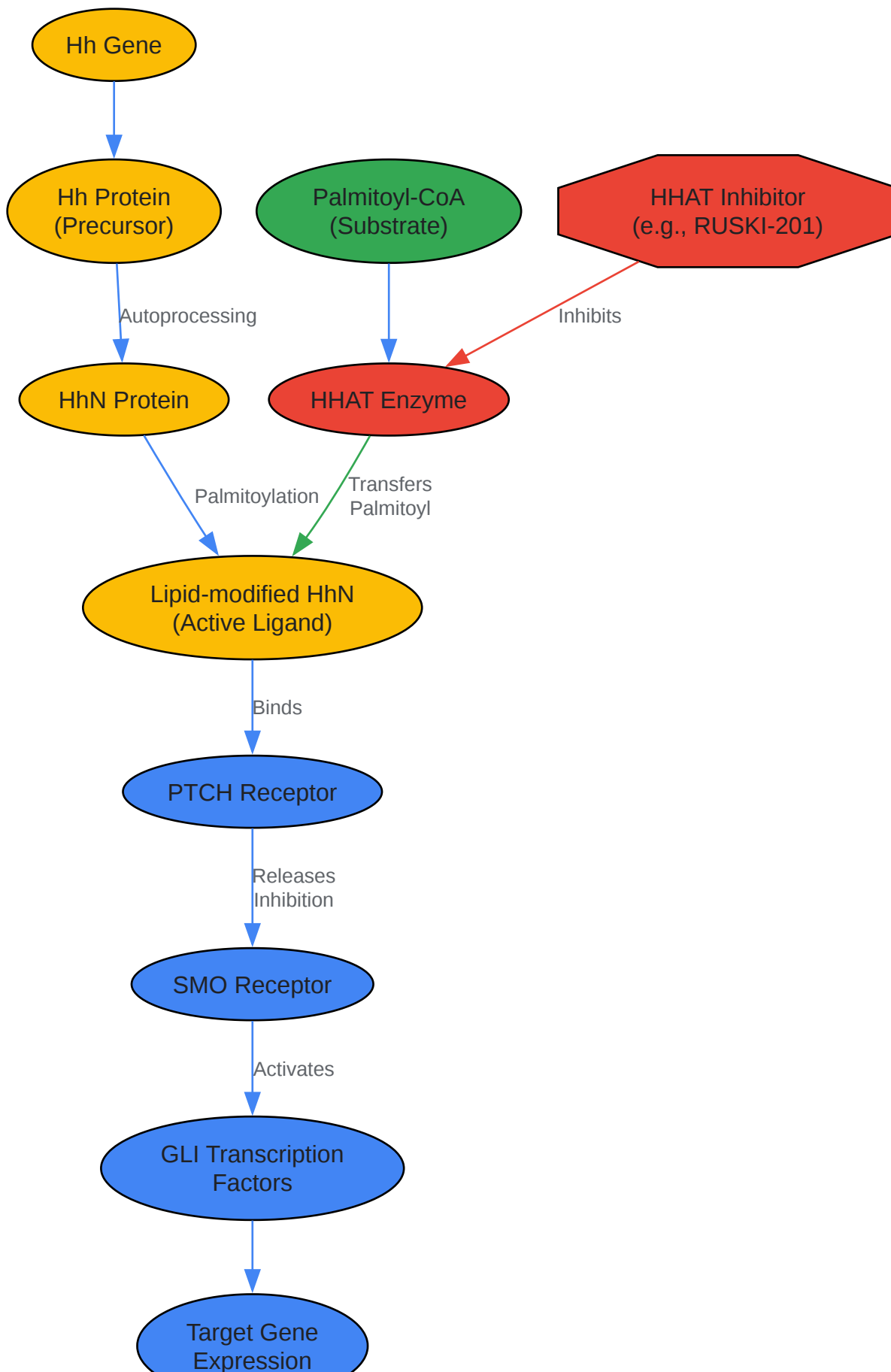
The specificity and potency of **RUSKI-201** dihydrochloride are typically validated through a direct assay that measures its ability to inhibit the palmitoylation of the Sonic Hedgehog (Shh) protein.

- **Core Experimental Protocol (click-ELISA):**

- **Cell System:** HEK293 cells are engineered to express a 3C-FLAG/His8-tagged human HHAT protein [2].
- **Inhibition:** The cells are treated with the **RUSKI-201** dihydrochloride compound.
- **Palmitoylation Measurement:** The level of HHAT-mediated palmitoylation of a sonic hedgehog peptide (residues 1-11) is quantified using a **click-ELISA** method [2]. This method likely uses a "click chemistry" reaction to attach a detectable label to the palmitoyl group, which is then measured via an ELISA-based readout.
- **Data Analysis:** The reduction in the signal compared to an untreated control is used to calculate the IC₅₀ value, which was determined to be **0.20 μM** [1] [2].

The Hedgehog Signaling Pathway and HHAT's Role

To understand how these inhibitors work, it's crucial to see the pathway they affect. The following diagram illustrates the key steps in Hedgehog (Hh) signaling, highlighting the role of HHAT.





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Diagram Title: Hedgehog Signaling Pathway and HHAT Inhibition

The diagram shows that HHAT catalyzes the palmitoylation of Hh proteins, which is a critical step for their activity [4]. Inhibitors like **RUSKI-201** dihydrochloride and IMP-1575 block this specific step, preventing the formation of the active Hh ligand and subsequent activation of the signaling cascade [1] [3].

Key Insights for Researchers

- **Mechanistic Distinction:** A key differentiator is the mechanism of inhibition. **IMP-1575** is noted as a **Pal-CoA-competitive** inhibitor, meaning it directly competes with the enzyme's co-substrate [3]. The exact binding mode of **RUSKI-201** dihydrochloride is less clear from the available data.
- **Specificity Validation:** The primary evidence for the specificity of **RUSKI-201** dihydrochloride comes from its direct inhibition of the HHAT enzyme in the click-ELISA palmitoylation assay, rather than from extensive profiling against off-targets in the provided data [2].
- **Research Application:** **RUSKI-201** dihydrochloride is highlighted as a potential **chemical probe** for studying HHAT's catalytic function in cells, underscoring its utility in basic research [1] [2].

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